

# Methionine Sulfoximine: A Comprehensive Technical Guide for Researchers and Drug Development Professionals

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## Compound of Interest

Compound Name: *Methionine Sulfoximine*

CAS No.: *15985-39-4*

Cat. No.: *B1674966*

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This guide provides a detailed technical overview of **methionine sulfoximine** (MSO), a pivotal molecule in the fields of neuroscience, cancer biology, and plant science. As a potent and irreversible inhibitor of glutamine synthetase, MSO has been instrumental in unraveling fundamental biochemical pathways. This document is structured to provide researchers, scientists, and drug development professionals with a comprehensive understanding of MSO's chemical properties, structure, synthesis, and mechanism of action, along with practical insights into its application.

## Core Chemical and Physical Properties

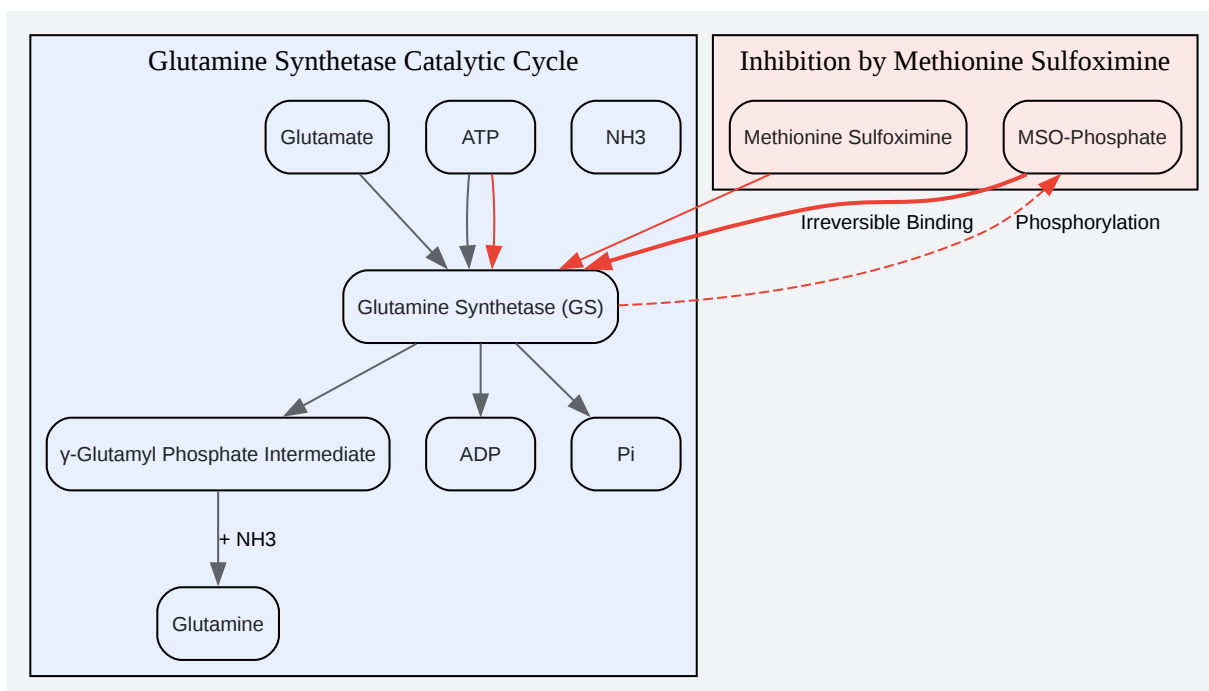
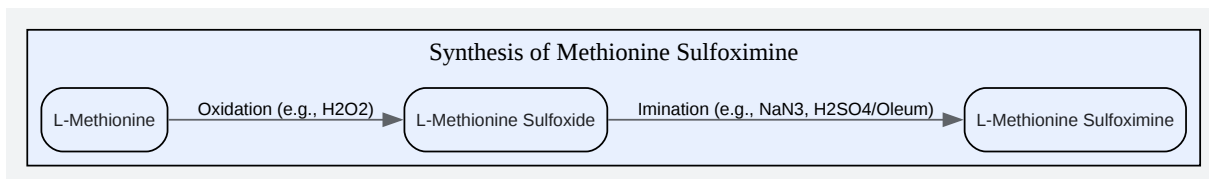
A thorough understanding of the physicochemical properties of **methionine sulfoximine** is fundamental to its effective use in experimental design. MSO is a synthetic amino acid analog that serves as a powerful tool for studying glutamine metabolism.

Property	Value	Source
Molecular Formula	C5H12N2O3S	[1]
Molecular Weight	180.23 g/mol	[2]
Melting Point	>210 °C (with decomposition)	[2]
Appearance	White to off-white solid	[3]
Solubility	Soluble in water (up to 100 mg/mL in PBS) and sparingly soluble in ethanol.	[4]
Storage	Store at 2-8°C for long-term stability.	[2]

Expert Insight: The high water solubility of MSO is a significant advantage, facilitating its use in aqueous buffers for a wide range of biological experiments, including cell culture and in vivo studies. The decomposition at its melting point highlights the importance of proper storage conditions to prevent degradation and ensure experimental reproducibility.

## The Three-Dimensional Architecture of Methionine Sulfoximine

The biological activity of MSO is intimately linked to its three-dimensional structure, which allows it to mimic glutamate and interact with the active site of glutamine synthetase.



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**Sources**

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- [3. Thermo Scientific Chemicals L-Methionine sulfoximine, 98+% 250 mg | Buy Online | Thermo Scientific Chemicals | Fisher Scientific \[fishersci.com\]](#)
- [4. medchemexpress.com \[medchemexpress.com\]](#)
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